

Structural Confirmation of 4-Butoxy-3-nitrobenzoic Acid: A Multi-Method Validation Guide

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Compound of Interest

Compound Name: 4-Butoxy-3-nitrobenzoic acid

CAS No.: 4906-28-9

Cat. No.: B1278760

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Target Analyte: **4-Butoxy-3-nitrobenzoic acid** (CAS: 4906-28-9) Molecular Formula: $C_{11}H_{13}NO_5$ Context: Intermediate for EGFR tyrosine kinase inhibitors (e.g., Gefitinib analogs).

Part 1: Strategic Overview & Method Selection

As researchers, we often face the "white powder dilemma"—you have isolated a solid, but is it your target, a regioisomer, or the starting material? For **4-Butoxy-3-nitrobenzoic acid**, the challenge is distinguishing the O-alkylation product from the unreacted phenolic starting material (4-hydroxy-3-nitrobenzoic acid) and the potential ester byproduct (butyl 4-butoxy-3-nitrobenzoate).

This guide prioritizes Nuclear Magnetic Resonance (NMR) as the primary structural confirmation tool, supported by LC-MS for purity profiling. While IR and Melting Point provide quick checks, they lack the resolution to definitively rule out esterification impurities or regioisomers.

Comparative Analysis of Validation Methods

Method	Specificity	Throughput	Key Utility	Limitations
¹ H NMR	High	Low	Definitive proof of O-alkylation vs. Esterification.	Requires deuterated solvents; lower sensitivity than MS.
LC-MS (ESI-)	Medium	High	Confirms molecular mass () and purity.	Hard to distinguish regioisomers; ionization suppression possible.
FT-IR	Low	High	Confirms presence of and .	Fingerprint region often crowded; difficult to quantify impurities.
Melting Point	Low	Medium	Quick physical constant check (~111–114°C).	Broadens with impurities; overlaps with similar derivatives.

Part 2: Experimental Protocols & Decision Logic

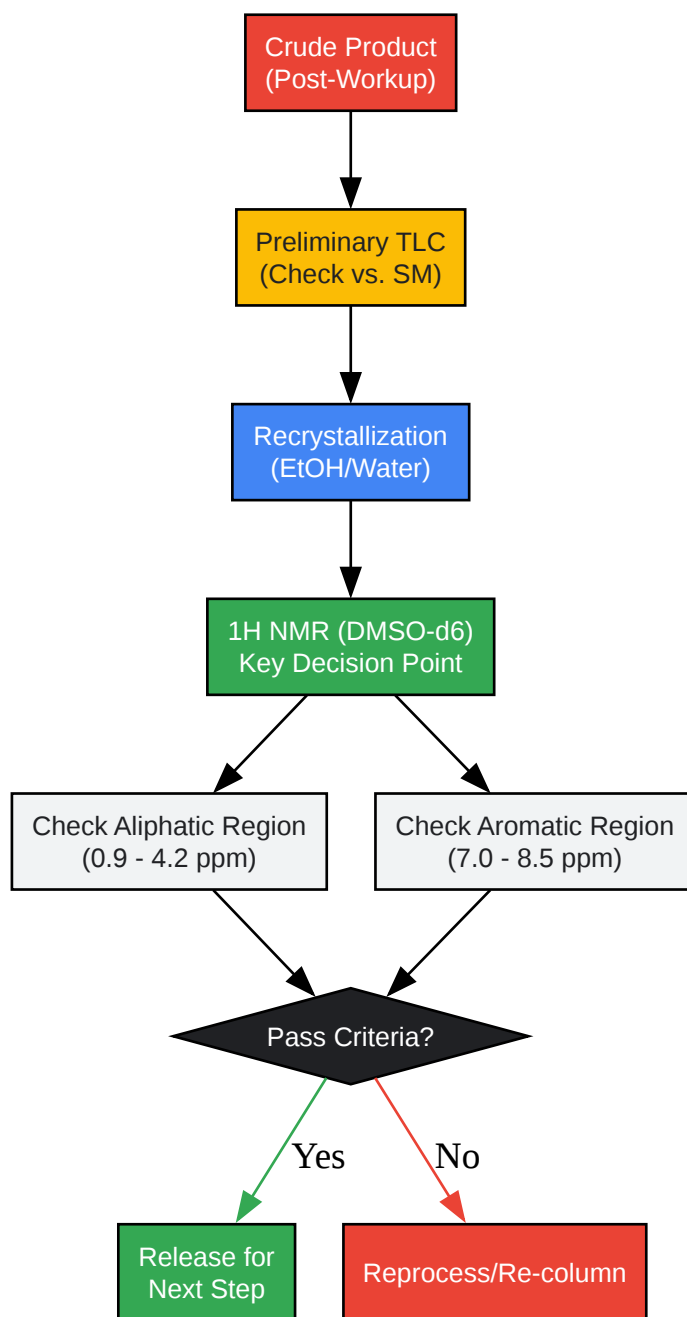
Synthesis Context (The "Why" behind the Analysis)

To understand what we are looking for, we must understand the origin. The most common route involves the alkylation of 4-hydroxy-3-nitrobenzoic acid with 1-bromobutane in the presence of a base.

- Risk 1: Incomplete reaction (Presence of Starting Material).
- Risk 2: Over-alkylation (Formation of the butyl ester).

- Risk 3: Regioisomerism (If synthesized via nitration of 4-butoxybenzoic acid, ortho-nitro isomers may exist).

Validation Workflow (DOT Diagram)



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Caption: Operational workflow for the isolation and structural validation of **4-Butoxy-3-nitrobenzoic acid**.

Detailed Analytical Protocols

Protocol A: ¹H NMR Characterization (The Gold Standard)

Objective: Confirm the presence of the butoxy tail and the free carboxylic acid.

- Sample Prep: Dissolve 10–15 mg of dry solid in 0.6 mL of DMSO-d₆.
 - Note: DMSO is preferred over CDCl₃ because it solubilizes the polar carboxylic acid better and shifts the acidic proton to a distinct region (>12 ppm), preventing overlap.
- Acquisition: Run at 300 MHz or higher. 16 scans minimum.
- Processing: Reference DMSO residual peak to 2.50 ppm.

Protocol B: LC-MS Purity Check

Objective: Detect trace starting material or ester impurities.

- Column: C18 Reverse Phase (e.g., Agilent Zorbax or Waters XBridge), 3.5 μm.
- Mobile Phase:
 - A: Water + 0.1% Formic Acid.
 - B: Acetonitrile + 0.1% Formic Acid.
- Gradient: 10% B to 90% B over 15 minutes.
- Detection: ESI Negative Mode (Look for
).

Part 3: Data Interpretation & Reference Standards

¹H NMR Interpretation Guide

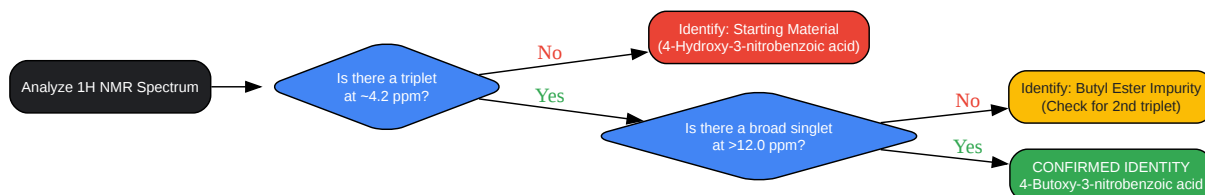
The following table contrasts the target molecule with its most common contaminants.

Region (ppm)	Signal Type	Target: 4-Butoxy-3-nitrobenzoic acid	Impurity: Starting Material (4-Hydroxy...)	Impurity: Butyl Ester
13.0 - 13.5	COOH (Broad)	Present (1H, bs)	Present	Absent
11.0 - 11.5	Phenolic OH	Absent	Present (1H, s)	Absent
8.3 - 8.4	Ar-H (H2)	Doublet (d, J~2Hz)	Doublet	Doublet
8.1 - 8.2	Ar-H (H6)	Doublet of Doublets (dd)	Doublet of Doublets	Doublet of Doublets
7.4 - 7.5	Ar-H (H5)	Doublet (d, J~9Hz)	Doublet (Shifted upfield)	Doublet
4.1 - 4.3	O-CH ₂	Triplet (2H)	Absent	Two Triplets (4H total)
0.9 - 1.8	Alkyl Chain	Multiplets (CH ₂ , CH ₃)	Absent	Double Integration

Critical Analysis:

- The "Fingerprint" Signal: Look for the triplet at ~4.2 ppm. This corresponds to the protons adjacent to the aromatic ring.
- Differentiation: If you see two triplets in the 4.0–4.4 ppm range, you have formed the butyl ester (one triplet for the ether, one for the ester). If you see a signal at >11.0 ppm that is sharp (phenolic), you have unreacted starting material.

Structural Logic Diagram (DOT)



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Caption: Logic tree for interpreting NMR data to distinguish the target from process impurities.

References

- ChemicalBook. (2024). **4-Butoxy-3-nitrobenzoic acid** Properties and CAS 4906-28-9. Retrieved from
- National Institutes of Health (NIH). (2025). 3-Butoxy-4-nitrobenzoic acid - GSRS Substance Registration.[1] Retrieved from
- Sigma-Aldrich. (2025). NMR Chemical Shifts of Common Impurities. Retrieved from
- BenchChem. (2025).[2] Synthesis of Nitrobenzoic Acid Derivatives: Technical Guide. Retrieved from

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Sources

- 1. 4-Nitrobenzoic Acid | C₇H₅NO₄ | CID 6108 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. pdf.benchchem.com [pdf.benchchem.com]

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